Structural Elucidation Protocol: 5-Methylbenzofuran-7-amine

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Compound of Interest

Compound Name:	*5-Methylbenzofuran-7-amine*
Cat. No.:	*B8756803*

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Executive Summary

This guide outlines the technical workflow for the solid-state characterization of **5-Methylbenzofuran-7-amine**, a critical bicyclic aromatic intermediate often utilized in the synthesis of bioactive pharmacophores (e.g., antitumor or anti-arrhythmic agents). Due to the presence of the electron-rich amine at position 7 and the oxygenated heterocycle, this molecule presents specific challenges regarding oxidation stability and hydrogen-bond network formation. This document details the protocol from crystallization to structural refinement, emphasizing self-validating checks to ensure data integrity suitable for regulatory submission or patenting.

Part 1: Molecular Context & Physicochemical Profile

Before initiating crystallization, one must understand the electrostatic landscape of the molecule to predict packing motifs.

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Feature	Chemical Character	Crystallographic Implication
Scaffold	Benzofuran (Bicyclic)	Planar, rigid core facilitating -stacking.
Position 7	Primary Amine ( )	Strong H-bond donor. Susceptible to oxidation (brown oil formation).
Position 5	Methyl Group ( )	Steric bulk; disrupts close packing if disordered. Weak C-H... interactions.
Position 1	Furan Oxygen	Weak H-bond acceptor.

Strategic Insight: The primary amine is the "crystallographic handle." If the free base fails to crystallize (oils out), the strategy must pivot immediately to salt formation (Hydrochloride or Fumarate) to freeze the conformational entropy via ionic latching.

Part 2: Experimental Workflow (Visualization)

The following directed graph illustrates the decision tree for obtaining high-quality single crystals suitable for X-ray diffraction (XRD).

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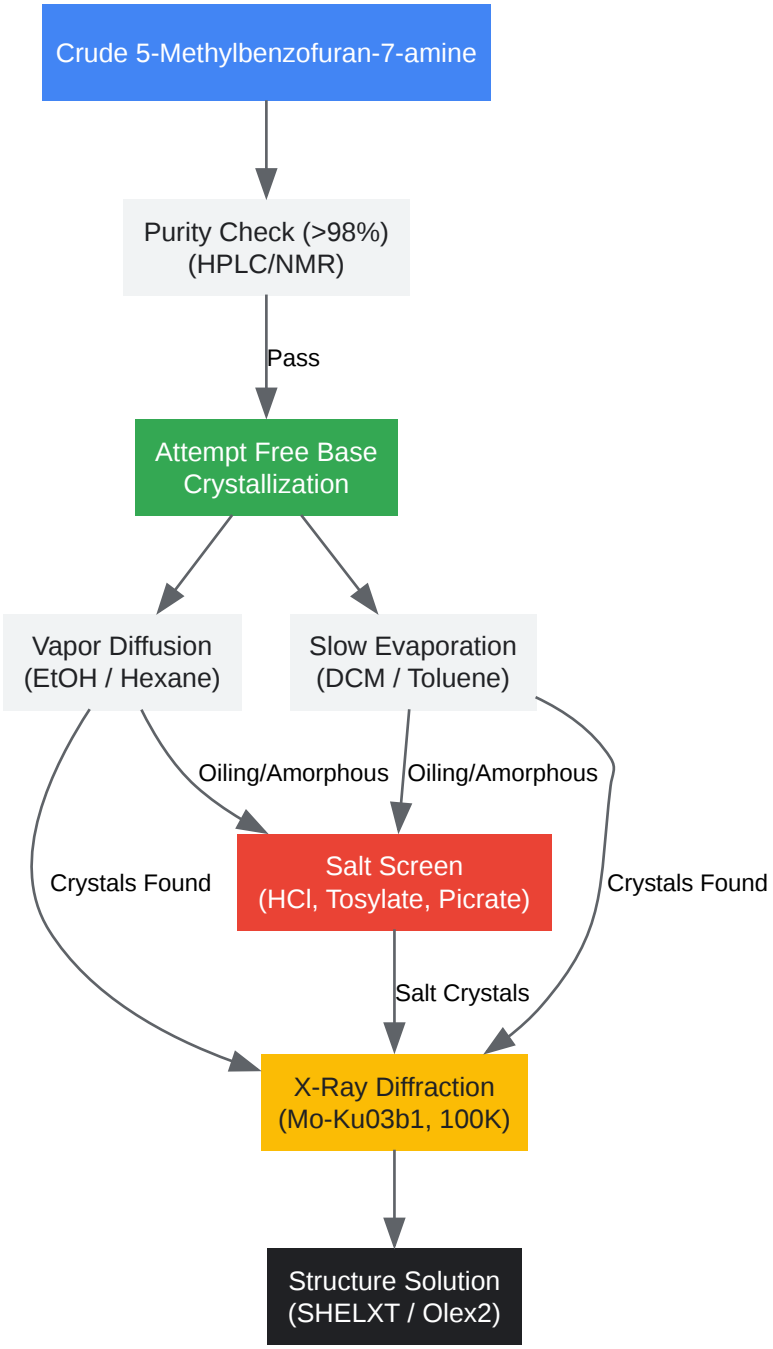

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Figure 1: Decision tree for the crystallization and structural determination of benzofuran amines.

Part 3: Crystallization Protocol

Preparation of the Free Base

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The amine group at C7 is electron-rich, making the compound prone to oxidation (turning dark brown).

- Protocol: Perform all crystallization setups under an inert atmosphere (

  or

) if possible.

- Solvent System: The benzofuran core is lipophilic, while the amine adds polarity.
  - Primary Choice:Vapor Diffusion. Dissolve 20 mg of the compound in a minimal amount of Ethanol (inner vial). Place in a larger jar containing Hexane (antisolvent). Seal tightly.
  - Mechanism:[1][2][3] Hexane slowly diffuses into the ethanol, gently lowering solubility and promoting nucleation without trapping impurities.

Salt Formation (Contingency)

If the free base yields oil, generate the Hydrochloride salt.

- Protocol: Dissolve 50 mg in dry Diethyl Ether. Bubble dry HCl gas or add 1.1 eq of 1M HCl in Ether.
- Result: The hydrochloride salt will precipitate instantly. Recrystallize this salt from Methanol/Acetonitrile.
- Why this works: Protonating the amine (

) creates a strong ionic anchor, forcing the molecules into a rigid lattice via charge-assisted hydrogen bonds (

).

Part 4: Data Acquisition & Structure Solution

X-Ray Diffraction Parameters

Once a crystal (approx.[4][5]

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mm) is mounted on a Kapton loop:

- Temperature:100 K (Liquid Nitrogen stream).
  - Reasoning: Reduces thermal vibration (Debye-Waller factors), allowing for precise location of the methyl hydrogens and the amine protons.
- Radiation Source:Mo-K

  (

  Å).
  - Reasoning: For organic light atoms (C, H, N, O), Molybdenum reduces absorption effects compared to Copper sources, providing higher resolution data (

    Å).

Structure Solution Logic

The structure is solved using Direct Methods (SHELXT) or Charge Flipping.



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Figure 2: Computational workflow from raw diffraction data to final atomic model.[5][6]

Part 5: Structural Refinement & Validation

This is the most critical step for scientific integrity. You must validate that the model matches the electron density.

Handling the Amine Hydrogens

The position of the hydrogens on the 7-amine group is critical for defining H-bond networks.

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- Technique: Do not geometrically fix these initially. Locate them in the Difference Fourier Map (

).

- Refinement: Allow the N-H bond distances to refine with a restraint (DFIX 0.87 0.02) if the data resolution is not ultra-high. This proves the H-atoms are real electron density, not assumptions.

Quality Metrics (The "Trust" Factors)

A publishable structure must meet these criteria:

- R1 Value:

  (Indicates excellent agreement between model and data).

- Goodness of Fit (GooF): Close to 1.0.

- CheckCIF: Run the final .cif file through the IUCr CheckCIF server.

  - Alert A/B: Must be addressed.[5][6][7][8][9] Common issues in this structure might involve disorder in the 5-methyl group rotation.

Part 6: Supramolecular Architecture Analysis

For **5-Methylbenzofuran-7-amine**, the crystal packing is driven by two competing forces:

- Hydrogen Bonding: The

  donors will seek the most electronegative acceptor. In the free base, this is the N atom of a neighbor (cooperative chains) or the Furan Oxygen (weak interaction).

  - Prediction: Expect

    dimers or infinite chains along the screw axis.

- -

  Stacking: The flat benzofuran system encourages "pancake" stacking.

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- Metric: Look for centroid-to-centroid distances of

  Å between parallel aromatic rings.

Data Summary Table: Typical Parameters for Benzofuran Amines

Parameter	Expected Range	Structural Significance
C-N Bond Length	1.35 - 1.40 Å	Indicates conjugation of the amine lone pair into the aromatic ring.
Space Group	or	Most common for achiral organic small molecules (centrosymmetric).
Z' (Asymmetric Unit)	1	usually one molecule per asymmetric unit unless packing is complex.

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